

# Application Notes and Protocols for NSC 109555: Solution Stability and Storage

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## Compound of Interest

Compound Name: NSC 109555

Cat. No.: B10752343

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## Introduction

**NSC 109555** is a potent and selective ATP-competitive inhibitor of Checkpoint Kinase 2 (Chk2), a crucial serine/threonine kinase involved in the DNA damage response pathway. By targeting Chk2, **NSC 109555** can modulate cell cycle arrest and apoptosis, making it a valuable tool for cancer research and a potential therapeutic agent. Proper handling, storage, and an understanding of its stability in solution are critical for obtaining reliable and reproducible experimental results.

These application notes provide a summary of the available information on the storage and solubility of **NSC 109555** and offer a general protocol for determining its stability in various experimental solutions.

## Physicochemical and Solubility Data

A summary of the physical and chemical properties of **NSC 109555**, along with its reported solubility in various solvents, is provided below. This information is crucial for the preparation of stock solutions and experimental dilutions.

Property	Value	Source
Formulation	Crystalline solid	N/A
Molecular Formula	$C_{19}H_{24}N_{10}O \cdot 2C_7H_8O_3S$ (ditosylate salt)	N/A
Molecular Weight	752.86 g/mol (ditosylate salt)	N/A
Purity	≥98%	N/A
CAS Number	66748-43-4	N/A

Solvent	Solubility	Source
DMSO	Soluble to 10 mM	N/A
DMF	2 mg/mL	N/A
Ethanol	3 mg/mL	N/A
PBS (pH 7.2)	10 mg/mL	N/A

## Storage and Stability of Solid Compound and Stock Solutions

Proper storage is essential to maintain the integrity and activity of **NSC 109555**. The following recommendations are based on information provided by various suppliers.

### Solid Compound Storage

Condition	Recommendation	Duration	Source
Temperature	Store at -20°C	≥ 2-4 years	
Vial	Keep tightly sealed	Indefinite	

### Stock Solution Storage

It is recommended to prepare and use solutions on the same day. However, if stock solutions need to be prepared in advance, the following guidelines should be followed:

Condition	Recommendation	Duration	Source
Temperature	Store at -20°C in tightly sealed vials	Up to one month	
Aliquoting	Store in single-use aliquots to avoid repeated freeze-thaw cycles	N/A	N/A

## Chk2 Signaling Pathway

**NSC 109555** exerts its biological effects by inhibiting the Chk2 signaling pathway, which is activated in response to DNA damage. The following diagram illustrates the central role of Chk2 in this pathway.

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